

An In-depth Technical Guide to the Safe Handling of 4-Aminobenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzophenone

Cat. No.: B072274

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Aminobenzophenone** (CAS No. 1137-41-3), a compound utilized in various chemical syntheses, including as a precursor for 1,2,3-triazoles, pyrimidotriazoles, benzothiazole, and pyrimidinone derivatives.^[1] It is crucial for laboratory personnel to be fully aware of the potential hazards and to implement appropriate safety protocols to minimize risks.

Physicochemical and Toxicological Data

A summary of the key physical, chemical, and toxicological properties of **4-Aminobenzophenone** is presented below. This data is essential for understanding its behavior and potential hazards.

Table 1: Physical and Chemical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₃ H ₁₁ NO[2][3][4] |
| Molecular Weight | 197.23 g/mol [5] |
| Appearance | Yellow fine crystalline powder[1] |
| Melting Point | 121-124 °C[6] |
| Boiling Point | 246 °C at 12.75 mmHg[6] |
| Solubility | Soluble in cold water, alcohol, and ether.[1][6] Also soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[3] |
| Vapor Pressure | 9.42E-06 mmHg at 25°C[4][6] |
| pKa | 2.15 (+1) at 25°C[4][6] |

Table 2: Hazard Identification and Classification

| Hazard Classification | GHS Category | Hazard Statement |
|--|---------------------------------|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed[5][7][8] |
| Skin Irritation | Category 2 | H315: Causes skin irritation[5][7][8] |
| Eye Irritation | Category 2 | H319: Causes serious eye irritation[5][7][8] |
| Specific target organ toxicity — single exposure | Category 3 (Respiratory system) | H335: May cause respiratory irritation[5][7][8] |

Experimental Protocols for Safe Handling

Strict adherence to the following protocols is mandatory to ensure the safety of all personnel working with **4-Aminobenzophenone**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.[7]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[9] Inspect gloves before use.[8]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a dust mask type N95 (US) or equivalent.[7]

Handling and Storage

- Handling:
 - Avoid contact with skin and eyes.[8]
 - Do not breathe dust.[8]
 - Use only in a well-ventilated area or under a chemical fume hood.[8][9]
 - Do not eat, drink, or smoke when using this product.[8]
 - Wash hands thoroughly after handling.[8]
- Storage:
 - Store in a dry, cool, and well-ventilated place.[8]
 - Keep container tightly closed.[8]
 - Store locked up.[7]
 - Incompatible materials include acids and strong oxidizing agents.[8]

Emergency Procedures

- In case of Ingestion: If swallowed, rinse mouth and get medical help.[7]
- In case of Skin Contact: If on skin, wash with plenty of water. If skin irritation occurs, get medical help.[7]

- In case of Inhalation: If inhaled, remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[7]
- In case of Eye Contact: Rinse immediately with plenty of water and seek medical advice.[6]

Accidental Release Measures

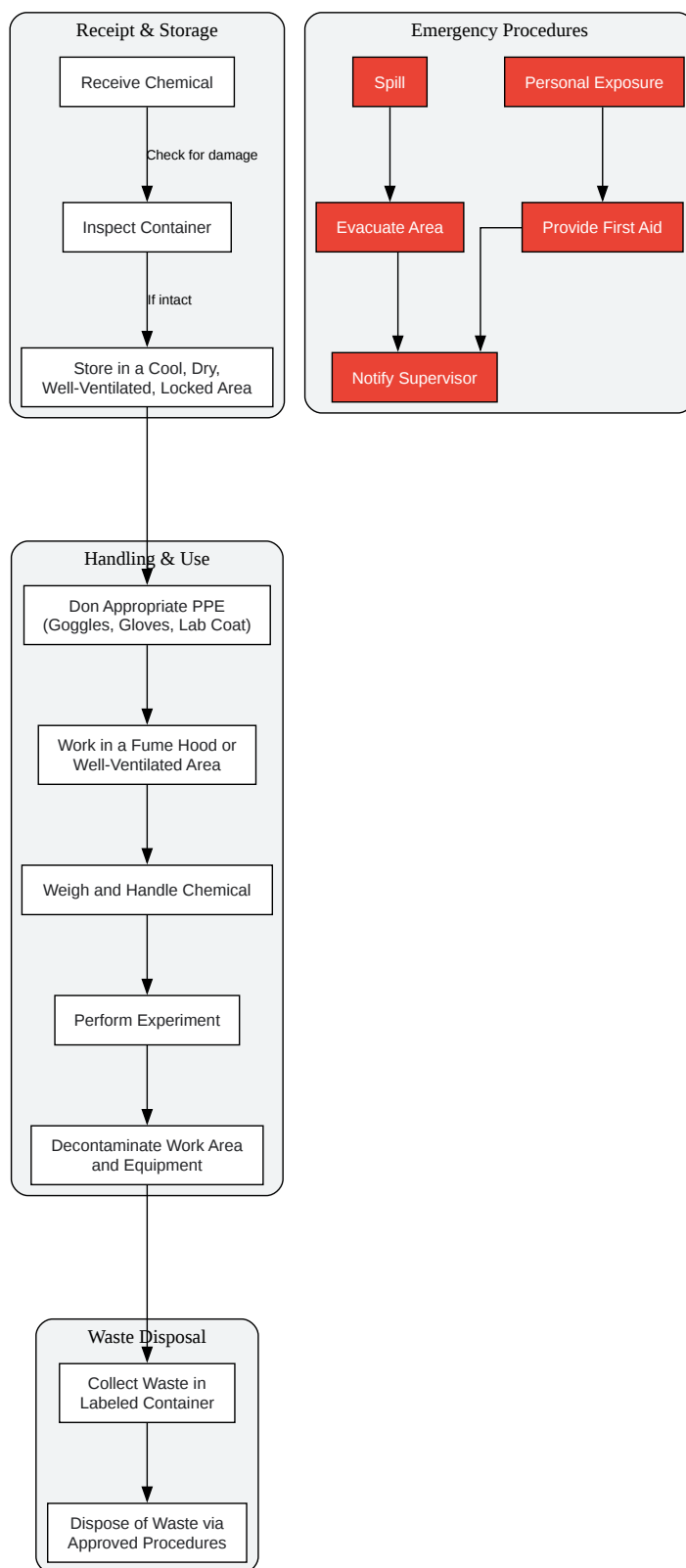
- Personal Precautions: Ensure adequate ventilation and wear personal protective equipment. Avoid dust formation.[7]
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[8] Avoid release to the environment.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[8]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[8]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Aminobenzophenone** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **4-Aminobenzophenone**.

Signaling Pathways

The toxicological properties of **4-Aminobenzophenone** have not been fully investigated, and as such, specific signaling pathways for its toxic effects are not well-established in the available literature.[8] Further research is required to elucidate the mechanisms of its toxicity.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 4-Aminobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072274#safety-and-handling-precautions-for-4-aminobenzophenone]

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